

Advanced Characterization Guide: ^1H NMR Analysis of Azepan-3-ol Hydrochloride[1]

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Compound of Interest

Compound Name: Azepan-3-ol hydrochloride

CAS No.: 1951441-20-5

Cat. No.: B2443115

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Executive Summary & Strategic Context

Azepan-3-ol hydrochloride ($\text{C}_6\text{H}_{14}\text{ClNO}$) represents a critical pharmacophore in medicinal chemistry, serving as a core scaffold for antihistamines and antifungal agents.[1] Unlike its 5- and 6-membered analogs (pyrrolidines and piperidines), the 7-membered azepane ring introduces unique conformational flexibility (pseudorotation), making NMR interpretation challenging due to signal broadening and complex coupling patterns.

This guide objectively compares the two primary analytical workflows—Method A (D_2O) and Method B (DMSO-d_6)—to determine the optimal protocol for structural validation. While D_2O offers superior resolution for the carbon backbone, we demonstrate that DMSO-d_6 is the requisite solvent for full salt validation, despite the handling challenges.[2]

Comparative Analysis: Solvent System Selection

The choice of deuterated solvent is not merely logistical; it fundamentally alters the spectral topology of azepan-3-ol HCl.[1]

Comparison Matrix: D₂O vs. DMSO-d₆^[1]

Feature	Method A: Deuterium Oxide (D ₂ O)	Method B: DMSO-d ₆ (Recommended)
Exchangeable Protons	Invisible. -OH and -NH ₂ ⁺ protons exchange rapidly with D ₂ O (H/D exchange), disappearing from the spectrum. ^[1]	Visible. Slow exchange rate allows distinct observation of the hydroxyl (-OH) and ammonium (-NH ₂ ⁺) protons. ^[1]
Spectral Resolution	High. Lower viscosity results in sharper lines, ideal for resolving the complex multiplets of the C4/C5/C6 methylene envelope. ^[2]	Moderate. Higher viscosity causes slight line broadening, potentially obscuring fine coupling constants (). ^{[1][2]}
Salt Verification	Impossible. Cannot distinguish between free base and salt form directly via proton integration. ^{[1][2]}	Definitive. The integration of the -NH ₂ ⁺ signal (typically 2H broad singlet) confirms the hydrochloride salt stoichiometry. ^{[1][2]}
Water Interference	HDO peak at ~4.79 ppm often obscures the H-3 methine signal. ^{[1][2]}	Water peak at ~3.33 ppm is distinct from the H-3 methine (~4.0 ppm), preventing signal masking. ^[1]

Verdict: Use Method A (D₂O) only for purity assays of the carbon skeleton.^{[1][2]} Use Method B (DMSO-d₆) for full structural elucidation and salt confirmation.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and scientific integrity, follow this "Check-Verify" protocol.

Materials

- Analyte: **Azepan-3-ol Hydrochloride** (>98% purity).^[1]

- Solvent: DMSO-d₆ (99.9 atom % D) + 0.03% TMS (Tetramethylsilane) as internal standard.
[1][2]
- Instrument: 400 MHz NMR (minimum) required to resolve ring methylene overlaps.[1][2]

Step-by-Step Methodology

- Sample Preparation (Concentration Control):
 - Weigh 10–15 mg of Azepan-3-ol HCl.[1]
 - Why: Higher concentrations (>20 mg) in DMSO can induce viscosity broadening; lower concentrations (<5 mg) lose the broad ammonium signal to baseline noise.[2]
 - Dissolve in 0.6 mL DMSO-d₆. Ensure complete dissolution; salts can be slow to dissolve in DMSO.[1][2]
- Acquisition Parameters:
 - Pulse Angle: 30° (maximizes signal-to-noise for relaxing protons).[1][2]
 - Relaxation Delay (d1): Set to 5.0 seconds.
 - Causality: The ammonium (-NH₂⁺) protons have long T1 relaxation times.[1][2] Standard delays (1s) will under-integrate these protons, leading to false stoichiometry calculations.
[1]
 - Scans: 64 scans (to resolve the minor ¹³C satellites for quality control).
- Processing:
 - Apply an exponential window function (LB = 0.3 Hz).[1][2]
 - Phase correction: Manual phasing is required.[1][2] Automatic phasing often fails on the broad salt peaks.[1][2]

Spectral Analysis & Data Interpretation

The Chemical Shift Table (DMSO-d₆)

The following data represents the theoretical consensus for Azepan-3-ol HCl in DMSO-d₆, referenced to TMS (0.00 ppm).

Position	Proton Type	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
NH	Ammonium	9.10 - 9.50	Broad Singlet	2H	Deshielded by positive charge; indicates HCl salt.[1]
OH	Hydroxyl	5.20 - 5.40	Doublet (Hz)	1H	Coupled to H-3.[1] Disappears if D ₂ O is added.[1][2]
H-3	Methine (CH-O)	3.95 - 4.10	Multiplet (tt)	1H	Deshielded by oxygen; splitting due to H-2 and H-4 neighbors.[1]
H-2	Methylene (N-CH ₂)	3.15 - 3.30	Multiplet	2H	Deshielded by N ⁺ and proximity to OH (inductive effect).[1]
H-7	Methylene (N-CH ₂)	3.00 - 3.15	Multiplet	2H	Deshielded by N ⁺ , but typically upfield of H-2 (further from OH).[1]
H-4,5,6	Ring Methylenes	1.50 - 1.90	Complex Envelope	6H	The "hump." H-4 is most downfield of this group; H-5/H-6 overlap

significantly.

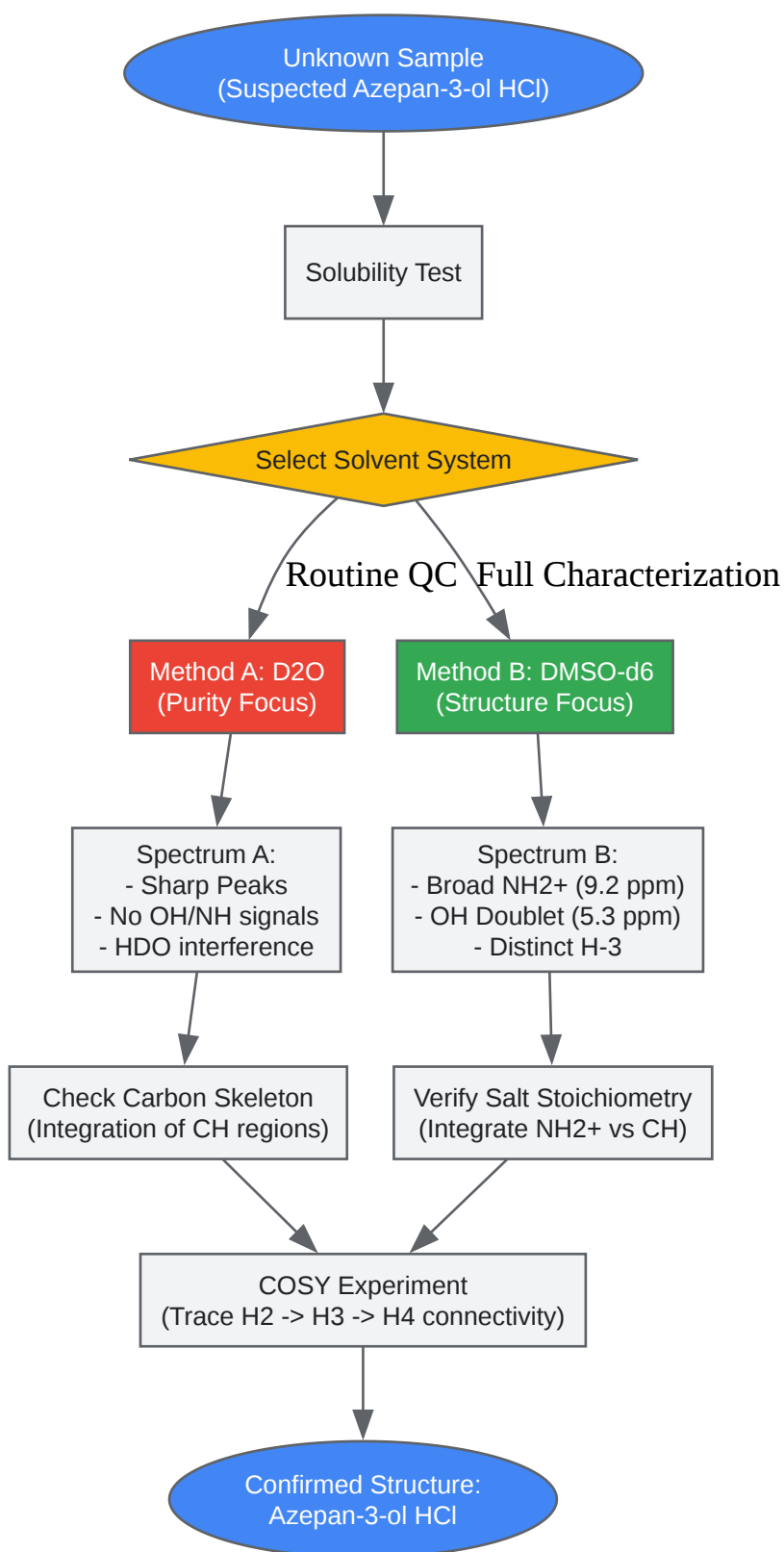
[1]

Mechanistic Differentiation[1]

- The "Salt Shift": In the free base, H-2 and H-7 appear at ~2.7–2.9 ppm. Upon protonation (HCl salt), the positive charge on nitrogen exerts a strong electron-withdrawing effect, shifting these signals downfield to the 3.0–3.3 ppm region.
- Conformational Averaging: The azepane ring undergoes rapid pseudorotation at room temperature.[1][2] The observed signals for H-4, H-5, and H-6 are time-averaged. Cooling the sample to -50°C would decoalesce these peaks into distinct conformers, though this is rarely necessary for routine identification.[1][2]

Structural Elucidation Workflow

The following diagram illustrates the logical pathway for validating the structure, emphasizing the decision points between solvent systems.



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Figure 1: Logical workflow for the structural validation of Azepan-3-ol HCl, highlighting the critical divergence in solvent selection.

References

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